

# Essential Safety and Handling Protocols for SAHM1

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## Compound of Interest

Compound Name: SAHM1

Cat. No.: B10858065

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For Immediate Use by Laboratory Personnel

This guide provides critical safety and logistical information for the handling and disposal of **SAHM1**, a stabilized hydrocarbon-stapled alpha-helical peptide and Notch pathway inhibitor. Adherence to these protocols is essential to ensure the safety of all laboratory personnel.

## Hazard Identification and Personal Protective Equipment (PPE)

**SAHM1** is classified with GHS hazard statements indicating it is harmful if swallowed and suspected of causing genetic defects. Therefore, stringent safety precautions are mandatory.

GHS Classification:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.<sup>[1]</sup>
- Germ cell mutagenicity (Category 2), H341: Suspected of causing genetic defects.<sup>[1]</sup>

Signal Word: Warning<sup>[1]</sup>

## Required Personal Protective Equipment (PPE)

A comprehensive range of PPE is necessary to minimize exposure risk.

Protection Type	Specific Recommendations
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Hand Protection	Use chemically resistant gloves (e.g., nitrile).
Skin and Body Protection	Wear a lab coat, long pants, and closed-toe shoes. Ensure full skin coverage.
Respiratory Protection	In case of insufficient ventilation or potential for aerosolization, use a NIOSH-approved respirator.

## Safe Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **SAHM1** and ensuring a safe laboratory environment.

- Handling:
  - Avoid contact with skin and eyes.
  - Do not breathe dust.
  - Wash hands thoroughly after handling.[\[1\]](#)
  - Do not eat, drink, or smoke in areas where **SAHM1** is handled.[\[1\]](#)
- Storage:
  - Store in a tightly closed container in a dry and well-ventilated place.
  - Recommended storage temperature is -20°C.[\[2\]](#)[\[3\]](#)

## Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate potential harm.

## First-Aid Measures

Exposure Route	First-Aid Protocol
If Inhaled	Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician. <a href="#">[1]</a>
In Case of Skin Contact	Immediately wash off with soap and plenty of water. Consult a physician. <a href="#">[1]</a>
In Case of Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. <a href="#">[1]</a>
If Swallowed	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. <a href="#">[1]</a>

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustible. Forms explosive mixtures with air on intense heating.[\[1\]](#)
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.[\[1\]](#)

## Accidental Release Measures

- Personal Precautions: Wear respiratory protection. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

## Disposal Plan

Dispose of **SAHM1** and contaminated materials in accordance with all federal, state, and local environmental regulations.

- Product: Offer surplus and non-recyclable solutions to a licensed disposal company. Contact a licensed professional waste disposal service to dispose of this material.
- Contaminated Packaging: Dispose of as unused product.

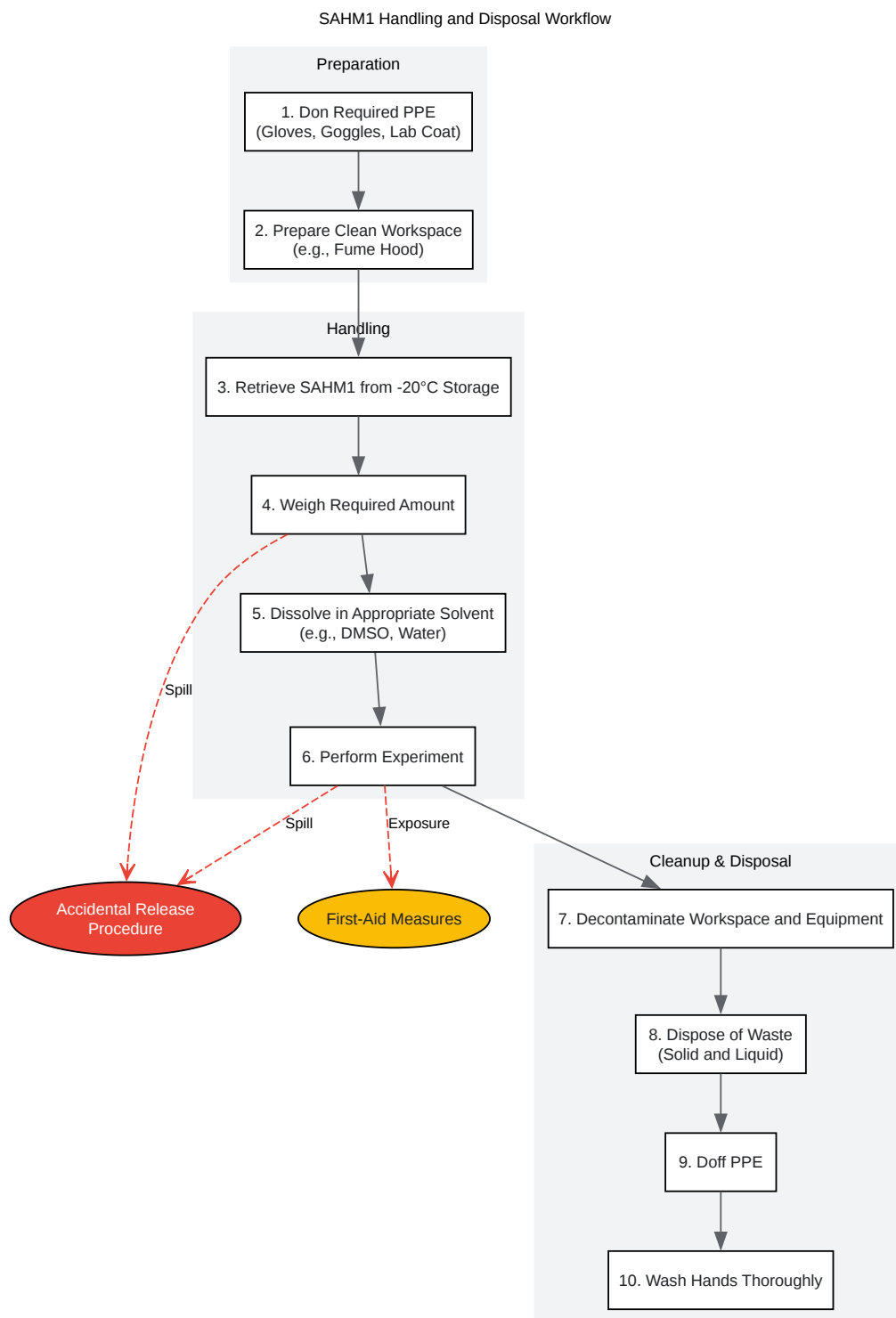
## Quantitative Data Summary

Property	Value	Source
Molecular Weight	2196.58 g/mol	[2]
Formula	C <sub>94</sub> H <sub>162</sub> N <sub>36</sub> O <sub>23</sub> S	[2]
Appearance	White to off-white solid	
Purity	≥90% (HPLC)	[2]
Solubility	Soluble to 1 mg/ml in water; 50 mg/mL in DMSO	[2]
Storage Temperature	-20°C	[2][3]

## Experimental Protocols and Workflows

### SAHM1 Handling Workflow

The following diagram outlines the standard operating procedure for handling **SAHM1** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **SAHM1**.

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## References

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